

# Zoliflodacin minimum inhibitory concentration testing standards

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## Compound Focus: Zoliflodacin

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## Zoliflodacin MIC Testing Standards and QC Ranges

To ensure accurate and reproducible susceptibility testing for **zoliflodacin**, the following quality control (QC) ranges have been established through multilaboratory studies and approved by the CLSI [1].

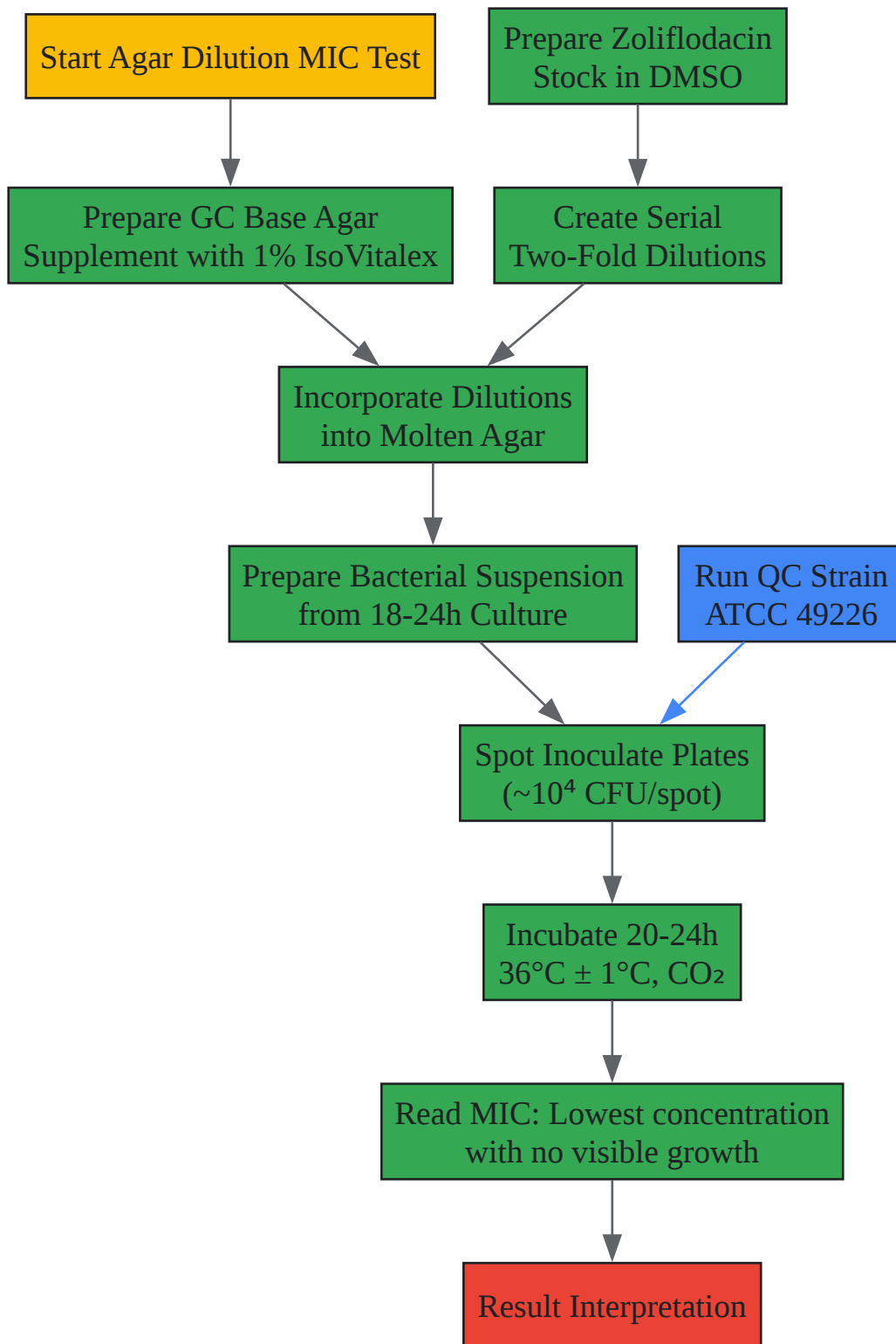
QC Strain	Testing Method	Approved QC Range (µg/ml)
<i>Neisseria gonorrhoeae</i> ATCC 49226	Agar Dilution	0.06 - 0.5 [1]
<i>Staphylococcus aureus</i> ATCC 29213	Broth Microdilution	0.12 - 0.5 [1]
<i>Enterococcus faecalis</i> ATCC 29212	Broth Microdilution	0.25 - 2 [1]
<i>Escherichia coli</i> ATCC 25922	Broth Microdilution	1 - 4 [1]
<i>Streptococcus pneumoniae</i> ATCC 49619	Broth Microdilution	0.12 - 0.5 [1]
<i>Haemophilus influenzae</i> ATCC 49247	Broth Microdilution	0.12 - 1 [1]

The QC range for *N. gonorrhoeae* ATCC 49226 is critical for validating test performance during clinical trials, surveillance, and eventual clinical use [1].

## Detailed Protocol: Agar Dilution for *N. gonorrhoeae*

This protocol summarizes the methodology used in key surveillance studies and aligns with CLSI standards M07 and M100 [1] [2].

- **Medium Preparation:** Use GC Medium Base agar, supplemented with **1% IsoVitalex** [2]. The medium should not contain blood or other supplements like hemoglobin for this test. Prepare and dispense agar into tubes (e.g., 18 ml volumes) for later melting and incorporation of the antibiotic [1].
- **Antibiotic Preparation:** Prepare a stock solution of **zoliflodacin** in dimethyl sulfoxide (DMSO) and further dilute with water [1]. Incorporate serial two-fold dilutions of **zoliflodacin** into the molten agar to create a range of concentrations. Studies have tested concentrations from 0.001 mg/L to 1 mg/L to establish full MIC distributions [2].
- **Inoculum Preparation:** Create a bacterial suspension from fresh overnight cultures (18-24 hours) of *N. gonorrhoeae*.
- **Inoculation and Incubation:** Spot-inoculate the agar plates ( $\sim 10^4$  CFU per spot) and incub for 20-24 hours at **36 ± 1°C** in a humid, **CO2-enriched atmosphere** [2].
- **MIC Determination:** The MIC is defined as the lowest concentration of **zoliflodacin** that completely inhibits visible growth [2].



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# Global Susceptibility Profile and Resistance Mechanisms

Recent global surveillance data confirms high susceptibility to **zoliflodacin**. Testing of 2,993 contemporary gonococcal isolates from 2021-2024 showed a modal MIC of **0.032 mg/L** and a wild-type MIC range up to 0.125 mg/L for the vast majority of isolates [2]. The table below summarizes key findings from recent studies.

Parameter	Details
Modal MIC (Global Surveillance)	0.032 mg/L [2]
Typical Wild-Type MIC Range	0.001 - 0.125 mg/L [2]
Clinical Efficacy (Phase 3 Trial)	90.9% microbiological cure (urogenital) with 3 g single oral dose [3]
Primary Resistance Mutations	GyrB: D429N, D429V, K450 (substitutions) [4] [2] [5]
Pre-disposing Mutation	GyrB: S467N (does not cause resistance alone but predisposes to higher-level resistance) [4] [5]

- **Correlation with Clinical Outcomes:** Phase 3 trial data indicates that isolates with **zoliflodacin** MIC values  $\leq 0.25 \mu\text{g/mL}$  are associated with high treatment success rates [6].
- **Resistance Mechanisms and Surveillance:** Resistance is primarily linked to specific amino acid substitutions in the GyrB subunit of DNA gyrase, the drug's target. The **GyrB D429N** mutation is particularly notable, as it has been selected in vitro and identified in a few clinical isolates with elevated MICs (0.5-2 mg/L) [4] [2]. Although rare, continuous genetic surveillance for mutations in *gyrB* (particularly at codons D429, K450, and S467) is recommended [2].

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